

What is the molecular structure and weight of Methyl 3-Hydroxybenzoate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 3-Hydroxybenzoate

Cat. No.: B1676425

[Get Quote](#)

A Comprehensive Technical Guide to Methyl 3-Hydroxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and properties of **Methyl 3-Hydroxybenzoate**, a significant biochemical reagent in life science research.^[1]

Quantitative Molecular Data

The fundamental molecular and physical properties of **Methyl 3-Hydroxybenzoate** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C ₈ H ₈ O ₃ [2][3][4][5][6]
Molecular Weight	152.15 g/mol [2][3][4][5][7]
CAS Number	19438-10-9[2][4][5][7]
Appearance	White to almost white crystalline powder[3]
Melting Point	70-72 °C[4][5][7]
Boiling Point	280-281 °C at 709 mmHg[4][5][7]
Linear Formula	HOC ₆ H ₄ CO ₂ CH ₃ [7]
SMILES String	COC(=O)c1cccc(O)c1[7][8]

Molecular Structure

Methyl 3-Hydroxybenzoate is an aromatic compound, specifically a benzoate ester and a member of the phenols.[4] Its structure consists of a benzene ring substituted by a hydroxyl (-OH) group and a methyl ester (-COOCH₃) group at the meta-position (positions 1 and 3). This arrangement is crucial for its chemical reactivity and biological activity.

Caption: Molecular structure of **Methyl 3-Hydroxybenzoate**.

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **Methyl 3-Hydroxybenzoate** are not provided within the scope of this document. For specific methodologies, researchers are encouraged to consult primary literature and established chemical synthesis databases. The compound has been utilized in the synthesis of 3-hydroxybenzene-1,2-dicarbaldehyde.[4]

Applications in Research

Methyl 3-Hydroxybenzoate serves as a versatile biochemical reagent and building block in organic synthesis.[1] It is used in the preparation of more complex molecules, including O-methyl O-[3-methyl-4-(methylthio)phenyl]O-(3-methylcarboxyphenyl) phosphorothioate.[4] Its

bioactive properties make it a compound of interest for life science and drug development professionals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. scbt.com [scbt.com]
- 3. Methyl 3-Hydroxybenzoate | CymitQuimica [cymitquimica.com]
- 4. Methyl 3-hydroxybenzoate | 19438-10-9 [chemicalbook.com]
- 5. jnfuturechemical.com [jnfuturechemical.com]
- 6. Methyl 3-Hydroxybenzoate | C₈H₈O₃ | CID 88068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Methyl 3-hydroxybenzoate 99 19438-10-9 [sigmaaldrich.com]
- 8. methyl 3-hydroxybenzoate [stenutz.eu]
- To cite this document: BenchChem. [What is the molecular structure and weight of Methyl 3-Hydroxybenzoate?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676425#what-is-the-molecular-structure-and-weight-of-methyl-3-hydroxybenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com